

A Technical Guide to Diisopentyl and Its Derivatives

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,7-Dimethyloctane

Cat. No.: B085488

[Get Quote](#)

This document provides a detailed overview of the molecular characteristics of compounds referred to as "Diisopentyl." The term "Diisopentyl" can be ambiguous and is often associated with several distinct chemical entities. This guide will focus on the most common interpretations: **2,7-Dimethyloctane**, Diisopentyl Ether, and Diisopentyl Phthalate. This resource is intended for researchers, scientists, and professionals in the field of drug development, offering a concise summary of their chemical formulas, molecular weights, and structural attributes.

Chemical Identity and Molecular Formula

The fundamental identity of a chemical compound is established by its molecular formula, which enumerates the number of atoms of each element present in one molecule of the substance. The molecular weight, in turn, is the mass of one mole of the compound. The table below summarizes these core properties for the three compounds of interest.

Compound Name	IUPAC Name	Molecular Formula	Molecular Weight (g/mol)
2,7-Dimethyloctane	2,7-Dimethyloctane	C ₁₀ H ₂₂	142.28
Diisopentyl Ether	1,1'-Oxybis(3-methylbutane)	C ₁₀ H ₂₂ O	158.28 ^{[1][2][3]}
Diisopentyl Phthalate	Bis(3-methylbutyl) phthalate	C ₁₈ H ₂₆ O ₄	306.4 ^{[4][5]}

Structural Representation

The arrangement of atoms and chemical bonds within a molecule is critical to its chemical behavior and physical properties. The following diagrams, generated using the DOT language, illustrate the molecular structures of **2,7-Dimethyloctane**, Diisopentyl Ether, and Diisopentyl Phthalate.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Diisopentyl ether | C₁₀H₂₂O | CID 10989 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. chembk.com [chembk.com]
- 3. Diisoamyl ether [webbook.nist.gov]
- 4. Diisopentyl phthalate | C₁₈H₂₆O₄ | CID 69059 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. echemi.com [echemi.com]
- To cite this document: BenchChem. [A Technical Guide to Diisopentyl and Its Derivatives]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b085488#molecular-weight-and-formula-of-diisopentyl]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com